Technical Reference: n-Undecylcyclohexane Physical Properties & Applications

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Compound of Interest		
Compound Name:	*Undecylcyclohexane*	
CAS No.:	*54105-66-7*	
Cat. No.:	*B1584076*	*Get Quote*

Executive Summary

n-**Undecylcyclohexane** (CAS 54105-66-7) is a high-molecular-weight alkylcycloalkane (

) critical to the petrochemical and automotive research sectors. It serves as a primary naphthenic surrogate in the formulation of next-generation diesel and aviation fuels. Its physicochemical profile—characterized by high boiling point, low volatility, and specific viscosity-temperature relationships—makes it an ideal standard for modeling the combustion kinetics and fluid dynamics of heavy hydrocarbon mixtures.

This guide provides a definitive compilation of physical properties, thermodynamic behaviors, and experimental protocols for utilizing n-**Undecylcyclohexane** in fuel surrogate modeling and chromatographic standardization.

Chemical Identity & Core Physical Properties[1][2][3][4][5][6][7]

The following data represents a synthesis of experimental values and high-confidence thermodynamic estimates. Researchers should verify lot-specific Certificates of Analysis (CoA) for exact purity corrections.

Table 1: Physicochemical Specification

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Property	Value / Range	Unit	Method/Source
CAS Number	54105-66-7	-	Chemical Abstracts Service
Molecular Formula		-	-
Molecular Weight	238.46	g/mol	Calculated
Appearance	Colorless liquid	-	Visual Inspection
Density ( )	0.814 - 0.820	g/cm³ @ 20°C	Densitometry [1, 5]
Refractive Index ( )	1.4500	-	Refractometry [4]
Boiling Point ( )	315.8 (est) / 165 @ 1.3 kPa	°C	Atmospheric / Vacuum [1, 3]
Melting Point ( )	-1 to 20 (Range)	°C	Estimated (Joback) [7]
Flash Point	~137.6 - 138	°C	Closed Cup [5, 6]
Solubility	Insoluble in water; Soluble in hydrocarbons	-	Polarity Assessment

Analyst Note: The melting point shows variance in literature due to the formation of glassy states common in long-chain alkylcyclohexanes. For low-temperature flow studies, empirical determination using Differential Scanning Calorimetry (DSC) is recommended over reliance on literature estimates.

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Thermodynamic & Transport Profile

Understanding the transport properties is essential when using n-**Undecylcyclohexane** as a viscosity modifier in surrogate fuels.

Vapor Pressure & Volatility

n-**Undecylcyclohexane** exhibits low vapor pressure, consistent with its application in diesel range fuels (boiling range 160–360°C).

- Vapor Pressure: ~0.001 mmHg @ 25°C (Estimated) [6].[1]
- Enthalpy of Vaporization (

  ): ~67.0 kJ/mol [7].

Viscosity Characteristics

The compound displays Newtonian behavior under standard shear rates.

- Kinematic Viscosity: Estimated to be >3.0 cSt at 40°C, placing it well within the range of middle distillate fuel components.
- Viscosity Index: High, due to the saturated ring structure and long alkyl chain, providing stability across temperature gradients.

Critical Application: Diesel Surrogate Formulation[10][11]

In combustion research, real diesel fuel is too chemically complex for detailed kinetic modeling. Surrogate fuels—mixtures of 2-5 pure components—are used to simulate physical and chemical properties.

Role of n-**Undecylcyclohexane**: It represents the cycloalkane (naphthene) fraction of diesel.

- Target: Matches the molecular weight and H/C ratio of heavy naphthenes found in hydrotreated vegetable oils (HVO) and conventional diesel.

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- Function: Modulates the ignition delay (Cetane Number) and density of the surrogate mixture without introducing aromaticity (soot precursors).

Visualization: Surrogate Formulation Logic

The following diagram illustrates how n-**Undecylcyclohexane** is integrated into a multi-component surrogate fuel to match target fuel properties.

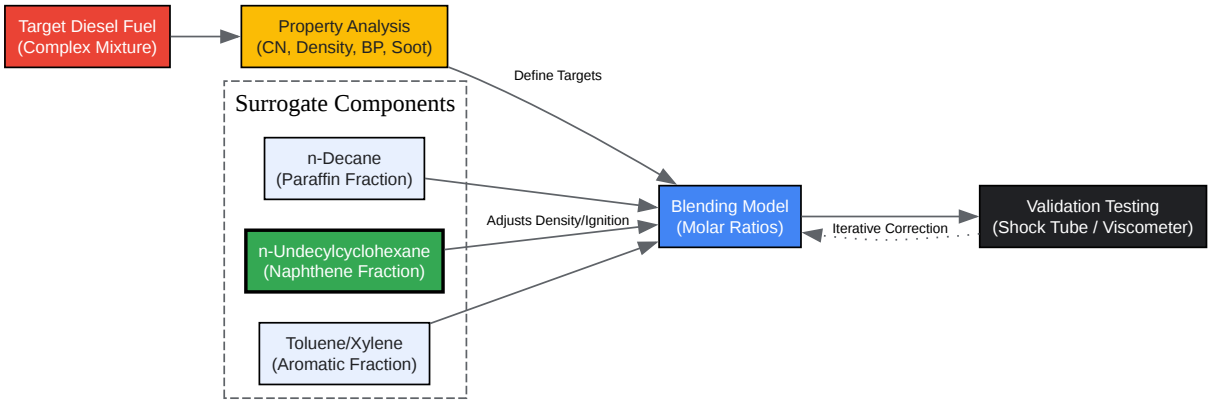

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Figure 1: Logic flow for integrating n-**Undecylcyclohexane** into diesel surrogate fuels to balance density and ignition delay targets.

Experimental Protocol: Purity Verification via Density & Refractometry

Before utilizing n-**Undecylcyclohexane** in kinetic studies, purity must be validated. Gas Chromatography (GC) is standard, but Density/Refractive Index (RI) coupling provides a rapid, non-destructive self-validating check for bulk solvents.

Objective: Confirm identity and detect significant contamination (e.g., unreacted benzene derivatives or shorter chain alkanes).

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Protocol Steps

- Thermal Equilibration:
  - Set an oscillating U-tube density meter and a digital refractometer to exactly 20.00°C ± 0.01°C.
  - Causality: Density varies significantly with temperature (

    g/cm³/K for hydrocarbons). Precise control eliminates thermal error.
- Sample Preparation:
  - Filter 5 mL of n-**Undecylcyclohexane** through a 0.45 µm PTFE syringe filter to remove particulates that could interfere with the U-tube oscillation or light path.
  - Degas the sample ultrasonically for 2 minutes to prevent microbubble formation.
- Measurement (Dual-Check):
  - Injection: Inject sample into the density meter. Ensure no bubbles are visible. Record Density (

).
  - Refraction: Place 0.5 mL on the refractometer prism. Allow 30 seconds for thermal equilibrium. Record RI (

).[2]
- Validation Calculation (The Lorentz-Lorenz Check):
  - Calculate the Molar Refraction (

) using the experimental values:
  - Pass Criteria: The calculated

    should match the theoretical group contribution value (~79.5 ± 0.5 cm³/mol).

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- Why this works: If the sample is contaminated with n-undecane (linear) or undecylbenzene (aromatic), the density and RI will shift in opposite directions or disproportionately, causing the

  to deviate from the theoretical value for the cyclohexane ring + alkyl chain structure.

Safety & Handling (HSE)

Signal Word: DANGER Hazard Statement: H304 - May be fatal if swallowed and enters airways.[3]

- Aspiration Hazard: Like most long-chain hydrocarbons, the primary risk is chemical pneumonia if aspirated. The low viscosity allows it to spread rapidly over lung tissue.
- Handling: Use in a fume hood. Wear nitrile gloves.
- Storage: Store in a cool, dry place away from oxidizing agents. TCI recommends storage <15°C [4], likely to maintain phase stability and prevent slow oxidation.

References

- NIST Chemistry WebBook. (2023). Cyclohexane, undecyl-. SRD 69.[4] Retrieved from [Link]
- The Good Scents Company. (n.d.). Undecyl cyclohexane.[5][1][6][3][4][7] Retrieved from [Link]
- Cheméo. (n.d.). Chemical Properties of Cyclohexane, undecyl-. Retrieved from [Link]

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Sources

- 1. undecyl cyclohexane, 54105-66-7 [thegoodscentscompany.com]
- 2. researchgate.net [researchgate.net]

- 3. Undecylcyclohexane | C17H34 | CID 40997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclohexane, undecyl- [webbook.nist.gov]
- 5. CAS 54105-66-7: Undecylcyclohexane | CymitQuimica [cymitquimica.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. 54105-66-7 N-Undecylcyclohexane AKSci 8687AL [aksci.com]
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